

Best practices for long-term storage of BMS-764459

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Compound of Interest

Compound Name: BMS-764459
CAS No.: 1188407-45-5
Cat. No.: B606247

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Technical Support Center: BMS-764459

This technical support center provides researchers, scientists, and drug development professionals with best practices for the long-term storage and handling of **BMS-764459**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for solid **BMS-764459**?

For long-term storage, solid **BMS-764459** should be kept in a dry, dark environment at -20°C. [1] Proper storage is crucial to maintain the compound's stability and shelf life, which is greater than two years if stored correctly.[1]

Q2: How should I store stock solutions of **BMS-764459**?

BMS-764459 is soluble in DMSO.[1] Stock solutions prepared in DMSO can be stored at -20°C for up to three months.[2] To minimize degradation from repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into single-use vials.[2]

Q3: Can I store **BMS-764459** at room temperature or 4°C?

Short-term storage of solid **BMS-764459** at 0-4°C for days to weeks is acceptable. The compound is stable enough for a few weeks during ordinary shipping at ambient temperatures. However, for long-term storage (months to years), -20°C is the recommended temperature to ensure stability.

Q4: What are the general best practices for handling and storing chemical compounds like **BMS-764459** in the lab?

To ensure the integrity of your research and the safety of laboratory personnel, it is essential to adhere to the following best practices for chemical storage:

- **Labeling:** All containers should be clearly labeled with the compound name, concentration, date of preparation, and storage conditions.
- **Inventory Management:** Maintain an up-to-date chemical inventory to track the age and usage of your compounds.
- **Segregation:** Store chemicals based on their hazard class and compatibility to prevent accidental reactions. Keep acids separate from bases, and oxidizers away from flammable materials.
- **Environment:** Store chemicals in a cool, dry, and well-ventilated area away from direct sunlight and heat sources.
- **Container Integrity:** Ensure that storage containers are in good condition and have tight-fitting lids to prevent contamination and degradation. For DMSO solutions, glass containers are preferred as they are non-reactive.

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Unexpected experimental results or loss of compound activity.	Compound degradation due to improper storage.	- Verify that the compound has been stored at the recommended temperature (-20°C for long-term).- Check the age of the stock solution; if older than 3 months, prepare a fresh solution.- Avoid multiple freeze-thaw cycles by using aliquots.
Precipitate observed in the stock solution upon thawing.	The solution may have become too concentrated, or the compound has low solubility at colder temperatures.	- Gently warm the solution to 37°C and vortex to redissolve the precipitate.- If the precipitate persists, sonication may be necessary.- Ensure the initial concentration of the stock solution is not above the recommended solubility limits.
Discoloration of the solid compound or stock solution.	Potential chemical degradation or contamination.	- Do not use the compound if significant discoloration is observed.- Review storage conditions and handling procedures to identify any potential sources of contamination or degradation.- If possible, verify the purity of the compound using an appropriate analytical method (e.g., HPLC).
Inconsistent results between different aliquots of the same stock solution.	Uneven concentration due to incomplete dissolution or precipitation during freezing.	- Ensure the stock solution is homogenous before aliquoting by vortexing thoroughly.- When thawing an aliquot, ensure it is brought to room temperature and vortexed before use.

Storage Conditions Summary

Form	Solvent	Storage Temperature	Duration	Key Considerations
Solid	N/A	-20°C	Months to years (long-term)	Store in a dry, dark environment.
Solid	N/A	0-4°C	Days to weeks (short-term)	Protect from light and moisture.
Stock Solution	DMSO	-20°C	Up to 3 months	Aliquot to avoid freeze-thaw cycles.

Experimental Protocols

While specific experimental protocols for the use of **BMS-764459** are application-dependent, the following general procedure for preparing a stock solution is recommended:

Preparation of a 10 mM DMSO Stock Solution:

- Materials: **BMS-764459** (solid), anhydrous DMSO, sterile microcentrifuge tubes, precision balance.
- Procedure: a. Allow the vial of solid **BMS-764459** to equilibrate to room temperature before opening to prevent condensation. b. Weigh the desired amount of **BMS-764459** using a precision balance in a chemical fume hood. c. Calculate the volume of DMSO required to achieve a 10 mM concentration (Molecular Weight of **BMS-764459** is approximately 405.4 g/mol). d. Add the calculated volume of DMSO to the vial containing the solid **BMS-764459**. e. Vortex the solution thoroughly until the compound is completely dissolved. Gentle warming to 37°C or sonication may be used to aid dissolution if necessary. f. Aliquot the stock solution into single-use, sterile microcentrifuge tubes. g. Label each aliquot clearly with the compound name, concentration, date, and store at -20°C.

Logical Workflow for Troubleshooting BMS-764459 Storage Issues

Caption: A flowchart for troubleshooting experimental issues related to **BMS-764459** storage.

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References

- [1. medkoo.com](https://www.medkoo.com) [[medkoo.com](https://www.medkoo.com)]
- [2. selleckchem.com](https://www.selleckchem.com) [[selleckchem.com](https://www.selleckchem.com)]
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